

In-Depth Technical Guide: Safety Data for 4-Chlorobenzoic Acid-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobenzoic Acid-d4

Cat. No.: B032906

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **4-Chlorobenzoic Acid-d4** (CAS No. 85577-25-9). The information presented is collated from available safety data sheets (SDS) and toxicological literature. It is important to note that due to the limited availability of specific experimental data for the deuterated compound, information from its non-deuterated analog, 4-Chlorobenzoic Acid (CAS No. 74-11-3), is used as a surrogate for toxicological endpoints. This approach is based on the principle that isotopic labeling is unlikely to significantly alter the compound's toxicological properties.

Core Safety and Physical Data

4-Chlorobenzoic Acid-d4 is a stable, isotopically labeled compound. Below is a summary of its key identification and physical-chemical properties.

Property	Value
Chemical Name	4-chloro-2,3,5,6-tetradeuteriobenzoic acid
Synonyms	Benzoic-2,3,5,6-d4 acid, 4-chloro-
CAS Number	85577-25-9
Molecular Formula	C ₇ HD ₄ ClO ₂
Molecular Weight	160.59 g/mol
Appearance	White to light yellow crystalline powder
Melting Point	238-241 °C (for non-deuterated)

Toxicological Data Summary

The following table summarizes the acute toxicity data, primarily based on the non-deuterated form of 4-Chlorobenzoic Acid.

Endpoint	Species	Route	Value	Classification
Acute Oral Toxicity (LD50)	Rat	Oral	1170 mg/kg[1][2]	GHS Category 4: Harmful if swallowed[1][3]
Skin Irritation	Rabbit	Dermal	Irritant	GHS Category 2: Causes skin irritation[1][3]
Eye Irritation	Rabbit	Ocular	Serious Irritant	GHS Category 2A: Causes serious eye irritation[1][3]

GHS Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for hazard communication.

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed
Skin corrosion/irritation	Category 2	Warning	H315: Causes skin irritation
Serious eye damage/eye irritation	Category 2A	Warning	H319: Causes serious eye irritation

Experimental Protocols

Detailed methodologies for the key toxicological assessments are outlined below, based on internationally recognized OECD guidelines.

Acute Oral Toxicity (OECD Guideline 423)

The acute oral toxicity is determined by administering the substance to a group of fasted rats in a single dose.

- **Test Animals:** Healthy young adult rats are used.
- **Dosage:** A starting dose of the test substance is administered to a small group of animals.
- **Administration:** The substance is administered by gavage using a stomach tube.
- **Observation:** Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.
- **Endpoint:** The LD50 (the dose estimated to cause mortality in 50% of the test animals) is calculated. For 4-Chlorobenzoic acid, the oral LD50 in rats is reported as 1170 mg/kg, leading to its classification as GHS Category 4.[\[1\]](#)[\[2\]](#)

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation or corrosion.

- **Test Animals:** Albino rabbits are typically used for this assay.[\[4\]](#)

- Application: A small area of the animal's skin is shaved. 0.5 g of the solid test substance is applied to the skin and covered with a gauze patch for a 4-hour exposure period.[\[4\]](#)
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[\[5\]](#)
- Scoring: The reactions are scored using the Draize scoring system, where erythema and edema are graded on a scale of 0 (none) to 4 (severe).[\[6\]](#) A substance is classified as an irritant if it produces a mean score of ≥ 2.3 and ≤ 4.0 for erythema or edema.[\[7\]](#)

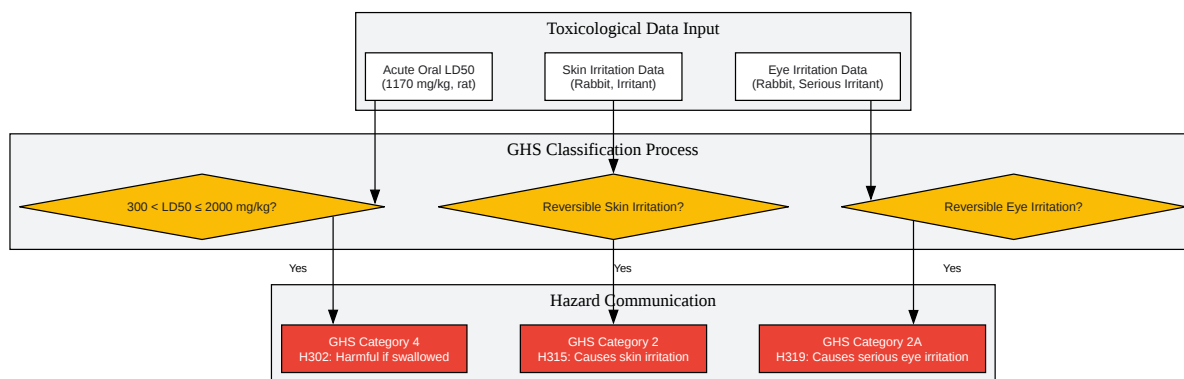
Acute Eye Irritation/Corrosion (OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.[\[8\]](#)[\[9\]](#)[\[10\]](#)

- Test Animals: Albino rabbits are the recommended species.[\[8\]](#)
- Application: A single dose of 0.1 g of the solid substance is instilled into the conjunctival sac of one eye of the animal. The other eye serves as a control.[\[11\]](#)
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.[\[8\]](#)
- Scoring: Ocular lesions are scored based on the Draize eye test scoring system.[\[11\]](#)[\[12\]](#) A substance is classified as causing serious eye irritation (Category 2A) if it produces reversible inflammatory changes.[\[12\]](#)

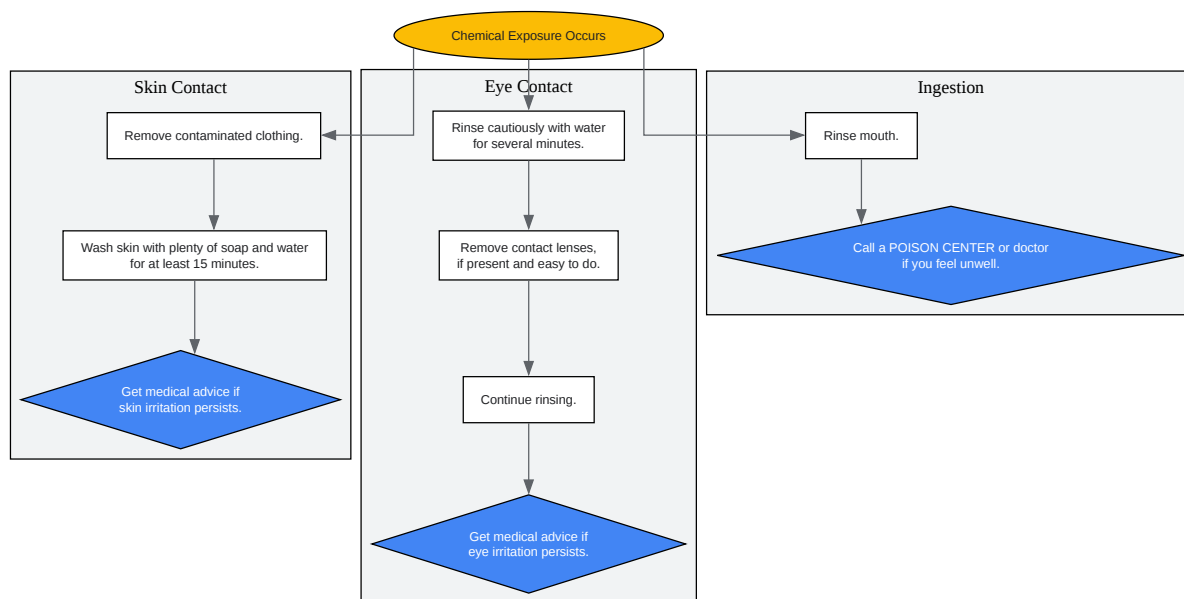
Visualized Workflows

The following diagrams illustrate key logical workflows related to the safety assessment of **4-Chlorobenzoic Acid-d4**.



[Click to download full resolution via product page](#)

Caption: GHS Classification workflow for 4-Chlorobenzoic Acid.



[Click to download full resolution via product page](#)

Caption: First aid procedures for exposure to **4-Chlorobenzoic Acid-d4**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. elementalmicroanalysis.com [elementalmicroanalysis.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. oecd.org [oecd.org]
- 5. daikinchemicals.com [daikinchemicals.com]
- 6. taylorfrancis.com [taylorfrancis.com]
- 7. criver.com [criver.com]
- 8. oecd.org [oecd.org]
- 9. catalog.labcorp.com [catalog.labcorp.com]
- 10. oecd.org [oecd.org]
- 11. taylorandfrancis.com [taylorandfrancis.com]
- 12. pmc.ncbi.nlm.nih.gov [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety Data for 4-Chlorobenzoic Acid-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b032906#safety-data-sheet-for-4-chlorobenzoic-acid-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com